

# A Comprehensive Technical Guide to 2-(Tert-butyldimethylsilyloxy)ethanamine (CAS 101711-55-1)

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## Compound of Interest

**Compound Name:** 2-(*Tert*-butyldimethylsilyloxy)ethanamine

**Cat. No.:** B117003

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **2-(Tert-butyldimethylsilyloxy)ethanamine**, a versatile bifunctional molecule with significant applications in organic synthesis and drug development. This document details its physicochemical properties, synthesis and purification protocols, key applications, and spectroscopic data.

## Physicochemical and Computational Data

**2-(Tert-butyldimethylsilyloxy)ethanamine** is a colorless to light brown liquid. Its key properties are summarized in the tables below for easy reference.

Identifier	Value	Source
CAS Number	101711-55-1	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>8</sub> H <sub>21</sub> NOSi	<a href="#">[3]</a>
Molecular Weight	175.34 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
InChI Key	XDXFUMZONWWODJ- UHFFFAOYSA-N	<a href="#">[1]</a>
Canonical SMILES	CC(C)(C)--INVALID-LINK-- (C)OCCN	<a href="#">[4]</a>

Physicochemical Property	Value	Source
Appearance	Colorless to Almost Colorless Clear Liquid	<a href="#">[5]</a>
Purity	≥95%	<a href="#">[3]</a>
Storage Temperature	4°C, protect from light	<a href="#">[3]</a>

Computational Data	Value	Source
Topological Polar Surface Area (TPSA)	35.25 Å <sup>2</sup>	<a href="#">[3]</a>
logP	1.9669	<a href="#">[3]</a>
Hydrogen Bond Acceptors	2	<a href="#">[3]</a> <a href="#">[6]</a>
Hydrogen Bond Donors	1	<a href="#">[3]</a> <a href="#">[6]</a>
Rotatable Bonds	4	<a href="#">[6]</a>

## Synthesis and Purification

The most common and efficient method for the synthesis of **2-(Tert-butyldimethylsilyloxy)ethanamine** involves the selective protection of the hydroxyl group of ethanolamine using tert-butyldimethylsilyl chloride (TBDMSCl).[\[1\]](#)

# Experimental Protocol: Synthesis from 2-Aminoethanol and TBDMSCl

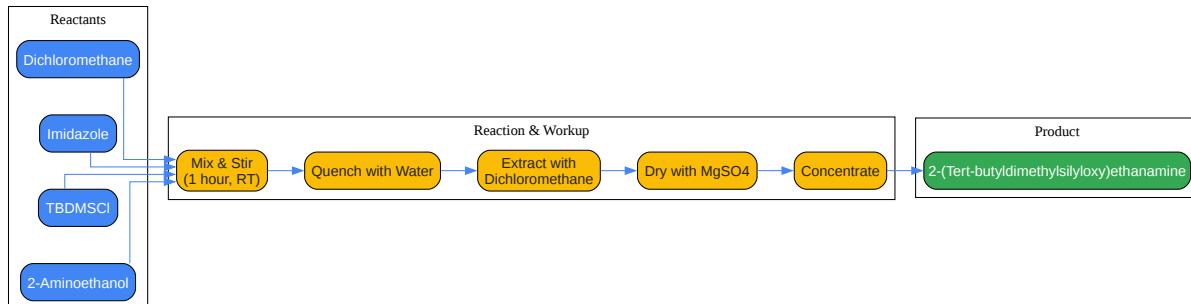
## Materials:

- 2-Aminoethanol (20 mmol)
- Tert-butyldimethylsilyl chloride (TBDMSCl) (24 mmol)
- Imidazole (30 mmol)
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- Water ( $\text{H}_2\text{O}$ )
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )

## Procedure:

- Dissolve 2-aminoethanol and imidazole in dichloromethane in a suitable reaction flask.
- Slowly add a solution of tert-butyldimethylsilyl chloride in dichloromethane dropwise to the stirring mixture over a period of 3 minutes.[2]
- Continue to stir the reaction mixture at room temperature for 1 hour.[2]
- Quench the reaction by adding water (20 mL).[2]
- Separate the organic and aqueous phases.
- Extract the aqueous phase with dichloromethane (2 x 20 mL).[2]
- Combine all organic phases and dry over anhydrous magnesium sulfate.[2]
- Filter the mixture and concentrate the filtrate under reduced pressure to yield the product as a light yellow oily substance.[2]

This method typically results in a crude yield of 100%. [2]



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Synthesis and Workup Workflow.

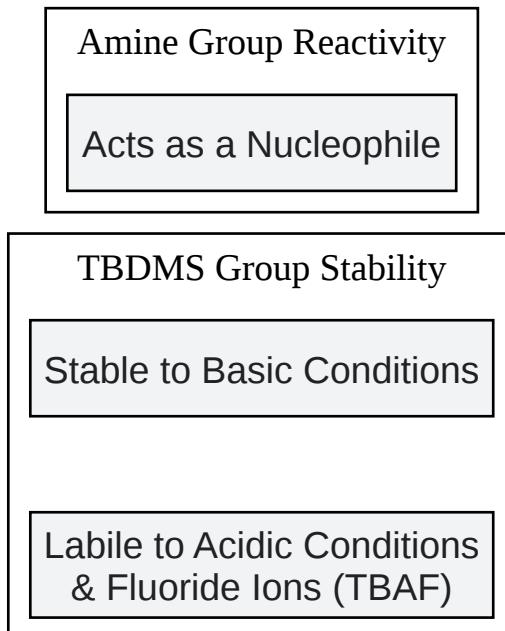
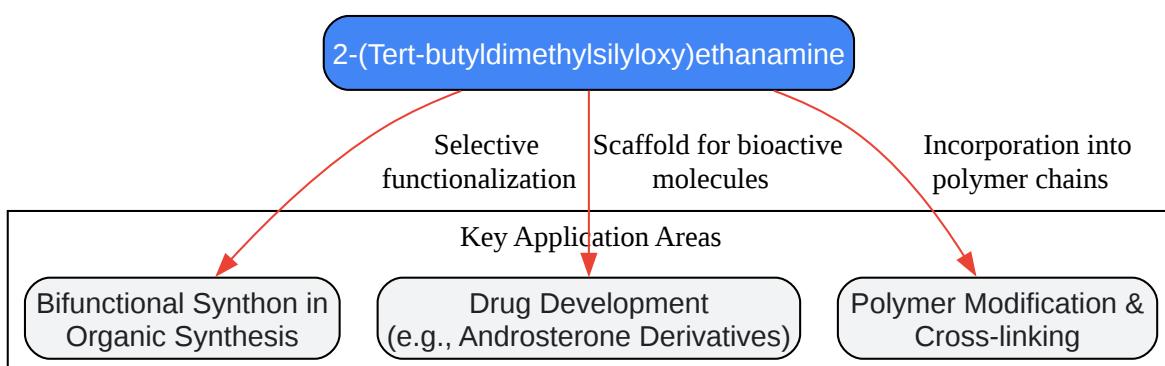
## Key Applications in Research and Development

**2-(Tert-butyldimethylsilyloxy)ethanamine** serves as a crucial building block in various synthetic pathways due to its bifunctional nature, possessing both a reactive primary amine and a protected hydroxyl group.<sup>[1]</sup>

- **Bifunctional Synthon:** Its structure allows for selective modification at the amine group while the hydroxyl functionality remains protected by the stable tert-butyldimethylsilyl (TBDMS) group.<sup>[1]</sup> The TBDMS group can be readily removed under specific conditions, typically using a fluoride source like tetrabutylammonium fluoride (TBAF), to regenerate the free hydroxyl group.<sup>[1]</sup>
- **Drug Development:** The 2-aminoethanol scaffold is a common motif in many biologically active molecules. This compound is notably used in the preparation of 3-substituted

androsterone derivatives.<sup>[2][7][8]</sup> Its bifunctional nature enables the creation of diverse compound libraries for high-throughput screening in drug discovery.<sup>[1]</sup>

- Polymer Chemistry: The primary amine can be incorporated into polymer backbones or used as a grafting site. A related compound, 2-[2-(tert-butyldimethylsilyloxy)ethoxy]ethanamine, is known to be a cross-linking reagent, suggesting a similar potential application for the title compound.<sup>[1]</sup> After incorporation into a polymer, hydrolysis of the TBDMS group reveals a hydroxyl group that can form crosslinks, enhancing the material's properties.<sup>[1]</sup>



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